

Technical Comparison Guide: (11R)-HODE vs. (11S)-HODE Biological Activity

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Compound of Interest

Compound Name: Methyl (11R)-11-hydroxy-9,12-octadecadienoate

Cat. No.: B15548341

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Executive Summary

11-Hydroxy-9(Z),12(Z)-octadecadienoic acid (11-HODE) is a bis-allylic oxidation product of linoleic acid (LA).^{[1][2][3]} Unlike the widely studied conjugated isomers (9-HODE and 13-HODE), 11-HODE retains the 1,4-pentadiene structure of the parent fatty acid.

The stereochemical distinction between (11R)-HODE and (11S)-HODE is critical for source identification:

- (11R)-HODE is the specific enzymatic signature of Manganese-Lipoxygenases (Mn-LOX) found in phytopathogenic fungi.
- (11S)-HODE is rare in nature, primarily observed in specific mutant enzyme studies or as a minor component of non-stereospecific mammalian Cytochrome P450 (CYP) oxidation.

Key Differentiator: 11-HODE is chemically labile. In acidic biological microenvironments, it rearranges into the stable, bioactive PPAR

agonists 9-HODE and 13-HODE.[4] Therefore, 11-HODE serves primarily as a transient metabolic precursor and a pathway-specific biomarker rather than a stable terminal effector.

Chemical & Biosynthetic Distinction

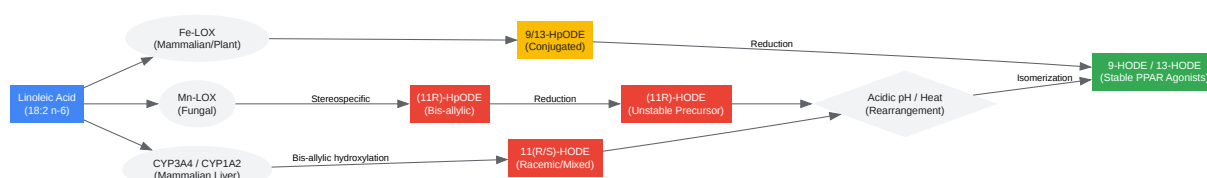
The biological impact of 11-HODE isomers is dictated by their origin. While mammalian systems produce 11-HODE via CYP enzymes (often racemically or with low enantiomeric excess), fungal systems produce (11R)-HODE with high stereospecificity.

Biosynthetic Pathways

Feature	(11R)-HODE	(11S)-HODE
Primary Enzymatic Source	Fungal Mn-LOX (e.g., <i>Gaeumannomyces graminis</i> , <i>Fusarium oxysporum</i>)	Mutant LOX (e.g., <i>F. oxysporum</i> S348F mutant) or minor CYP product
Mammalian Source	CYP3A4 / CYP1A2 (Produces 11-HODE, often ~60% R-form)	CYP3A4 / CYP1A2 (Minor component of racemic mixture)
Precursor	Linoleic Acid (18:2 n-6)	Linoleic Acid (18:2 n-6)
Intermediate	(11R)-Hydroperoxyoctadecadienoic acid (11R-HpODE)	(11S)-Hydroperoxyoctadecadienoic acid (11S-HpODE)
Chemical Structure	Bis-allylic (non-conjugated diene)	Bis-allylic (non-conjugated diene)

Pathway Visualization

The following diagram illustrates the divergence between the stable mammalian LOX products (9/13-HODE) and the labile 11-HODE pathway.



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Caption: Biosynthetic divergence of HODE isomers. Note the central role of Mn-LOX in generating 11R-HODE and the inevitable rearrangement of 11-HODEs to 9/13-HODEs under stress conditions.

Biological Activity & Mechanism

Unlike 9-HODE and 13-HODE, which are stable ligands for GPR132 and PPAR

respectively, 11-HODE functions primarily as a pro-oxidant marker and a metabolic intermediate.

A. Mammalian Physiology: The CYP3A4 Connection

In humans, 11-HODE is not a primary signaling molecule but a specific marker of Cytochrome P450 3A4 (CYP3A4) activity.

- Induction Marker: 11-HODE production is upregulated >10-fold by Dexamethasone (a potent CYP3A4 inducer).[5]
- Mechanism: CYP3A4 abstracts the bis-allylic hydrogen at C11. Unlike LOX enzymes which guide the radical to C9 or C13, CYP3A4 allows oxygen rebound at C11, trapping the kinetically favored but thermodynamically unstable bis-allylic alcohol.
- Activity: 11-HODE itself does not strongly bind PPAR

. However, its intracellular rearrangement (catalyzed by acidic pH in lysosomes or inflammation) yields 9- and 13-HODEs, which do activate these pathways. Thus, 11-HODE acts as a "reservoir" for bioactive oxylipins.

B. Fungal Pathogenicity: The (11R) Signature

In fungi like *Gaeumannomyces graminis* (Take-all disease in wheat), (11R)-HODE is the product of a specialized Manganese-Lipoxygenase.

- **Function:** It is a precursor to specific fungal di-hydroxy fatty acids (DiHODEs) involved in sporulation and developmental signaling.
- **Stereoselectivity:** The Mn-LOX active site strictly enforces the (11R) configuration. The (11S) isomer is virtually absent in wild-type fungal physiology, making (11R)-HODE a potential biomarker for fungal infection in plants.

Comparative Activity Matrix

Biological Target	(11R)-HODE	(11S)-HODE	9/13-HODE (Reference)
PPAR Activation	Negligible (Direct) / High (Indirect via rearrangement)	Negligible	High (Agonist)
GPR132 Activation	Low	Low	High (9-HODE)
CYP3A4 Biomarker	Yes (Major CYP product)	Yes (Minor CYP product)	No (LOX derived)
Fungal Virulence	High (Mn-LOX product)	None (Mutant only)	Variable
Stability (pH 7.4)	Moderate	Moderate	High
Stability (pH 5.0)	Unstable (Rearranges)	Unstable (Rearranges)	Stable

Experimental Protocols

Due to the instability of the bis-allylic structure, standard lipidomics protocols used for 9/13-HODE will degrade 11-HODE. The following protocols ensure artifact-free analysis.

Protocol A: Stabilization and Extraction

- Objective: Prevent acid-catalyzed rearrangement of 11-HODE to 9/13-HODE during sample prep.
- Critical Step: Avoid all acidic solvents (e.g., acetic acid, formic acid) typically used in lipid extractions.
- Sample Collection: Collect plasma/media in tubes containing BHT (Butylated hydroxytoluene) to stop auto-oxidation.
- Lysis/Homogenization: Perform at neutral pH (7.4) using PBS. Do not use acid.
- Extraction: Use a modified Folch method or neutral Solid Phase Extraction (SPE).
 - Solvent: Chloroform:Methanol (2:1) or Ethyl Acetate.
 - Wash: Wash with pH 7.4 phosphate buffer, NOT water/acid.
- Derivatization (Optional but Recommended): Hydrogenate the double bonds immediately if only the carbon skeleton is needed, or convert to a PFB-ester for GC-MS to lock the structure.

Protocol B: Chiral LC-MS/MS Quantification

- Objective: Separate (11R) from (11S) and distinguish them from 9/13 isomers.
- System: UHPLC coupled to Triple Quadrupole MS (e.g., Sciex QTRAP or Thermo Altis).

Parameter	Setting
Column	Chiralpak IA or OD-H (Cellulose-based chiral stationary phase)
Mobile Phase	Hexane : Isopropanol (98:2) (Normal Phase) - Crucial for isomer separation
Flow Rate	0.5 - 1.0 mL/min
Ionization	ESI Negative Mode (or APCI)
MRM Transition	m/z 295.2
	171.1 (Specific fragment for 11-OH cleavage)
Interference Check	Monitor m/z 295
	195 (9-HODE) and 295
	179 (13-HODE) to ensure separation.

Data Interpretation Warning: If you detect high levels of 9-HODE and 13-HODE but zero 11-HODE in a CYP-induced sample, your extraction was likely too acidic, causing 11-HODE to rearrange.

References

- Scigelova, M. et al. (2024). The Octadecanoids: Synthesis and Bioactivity of 18-Carbon Oxygenated Fatty Acids in Mammals, Bacteria, and Fungi. Chemical Reviews. [Link](#)
- Bylund, J. et al. (1998). Cytochrome P450 Enzymes in Oxygenation of Prostaglandin Endoperoxides and Arachidonic Acid. Proceedings of the National Academy of Sciences. [Link](#)
- Oliw, E.H. (2002). Plant and Fungal Lipoxygenases. Prostaglandins & Other Lipid Mediators. [3] [Link](#)
- Cristea, M. & Oliw, E.H. (2006). On the Stereochemistry of Fungal Manganese-Lipoxygenase. Journal of Biological Chemistry. [Link](#)

- Vacek, T.P. et al. (2011). Comparison of PPAR γ agonist activities of HODE isomers. PPAR Research. [Link](#)

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Detoxification Cytochrome P450s (CYPs) in Families 1–3 Produce Functional Oxylipins from Polyunsaturated Fatty Acids - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. diva-portal.org [diva-portal.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. High fat diet induced obesity is mitigated in Cyp3a-null female mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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